

# An In-Depth Technical Guide to Diazo Transfer Reactions in Organic Synthesis

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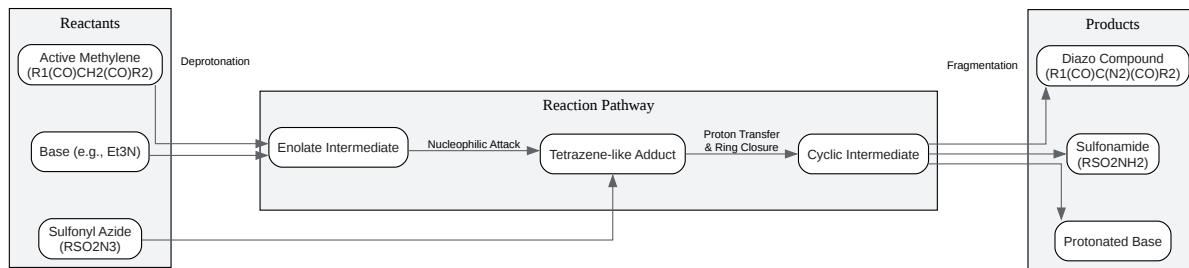
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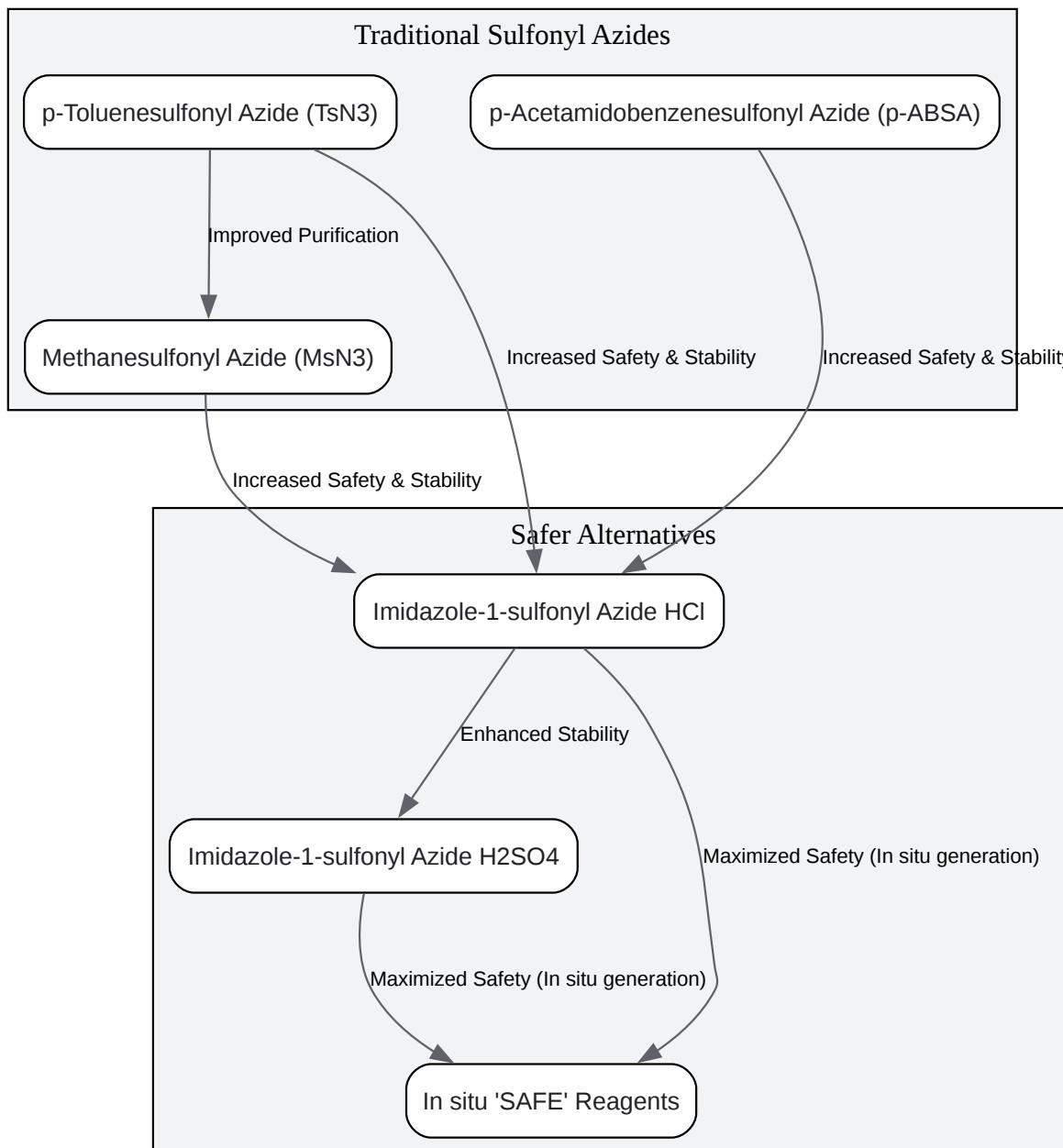
This guide provides a comprehensive overview of diazo transfer reactions, a cornerstone of modern organic synthesis for the introduction of the versatile diazo functional group. Diazo compounds are critical intermediates in a vast array of chemical transformations, including the formation of carbenes and carbenoids, 1,3-dipolar cycloadditions, and the Wolff rearrangement. This document will delve into the core mechanisms, showcase key reagents, present quantitative data on reaction efficiencies, and provide detailed experimental protocols for benchmark reactions.

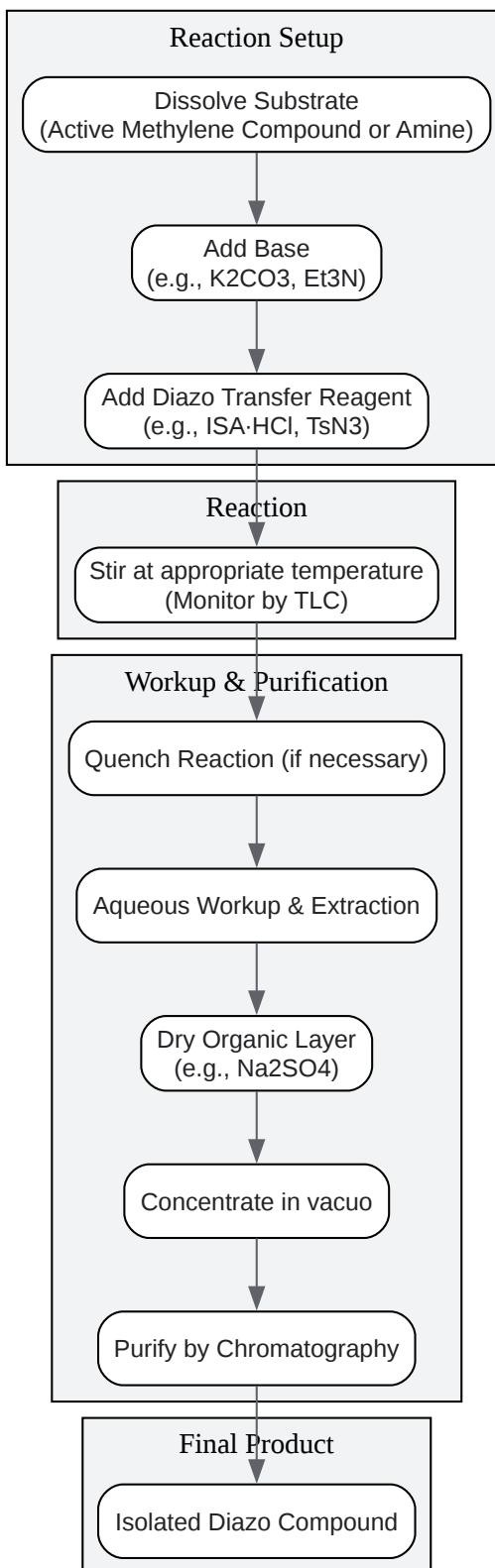
## Core Principles and Mechanism of Diazo Transfer

The fundamental principle of a diazo transfer reaction is the transfer of a diazo group ( $-\text{N}_2$ ) from a donor molecule, typically a sulfonyl azide, to an active methylene compound. The most common and historically significant of these is the Regitz diazo transfer.<sup>[1]</sup> The reaction is generally base-catalyzed and proceeds through the nucleophilic attack of the enolate of the active methylene compound onto the terminal nitrogen of the sulfonyl azide. This is followed by a series of steps culminating in the release of the diazo product and a sulfonamide byproduct.<sup>[2]</sup>

The general mechanism can be visualized as follows:





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